

A Comprehensive Technical Guide to 2,6-Bis(bromomethyl)pyridine

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Compound of Interest

Compound Name: 2,6-Bis(bromomethyl)pyridine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2,6-Bis(bromomethyl)pyridine**, a versatile bifunctional reagent crucial in synthetic organic chemistry and medicinal chemistry. Its unique structure, featuring a pyridine ring flanked by two bromomethyl groups, allows for a wide range of chemical transformations, making it a valuable building block for the synthesis of complex molecules and novel therapeutic agents.

Core Compound Properties

2,6-Bis(bromomethyl)pyridine, also known as α,α' -Dibromo-2,6-lutidine, is a white solid at room temperature.^[1] Its fundamental properties are summarized in the table below, providing a quick reference for researchers.

| Property | Value | Source |
|-------------------|--|---|
| CAS Number | 7703-74-4 | [1] [2] [3] [4] |
| Molecular Formula | C ₇ H ₇ Br ₂ N | [1] [2] [3] [4] |
| Molecular Weight | 264.95 g/mol | [1] [2] [3] [4] |
| Appearance | White to almost white powder or crystalline solid | [1] |
| Melting Point | 85-89 °C | [1] [3] [4] |
| Purity | ≥98% | [4] [5] |
| Solubility | Soluble in various organic solvents | |
| InChI Key | QUTSYCOAZVHGGT- UHFFFAOYSA-N | |
| SMILES String | BrCc1cccc(CBr)n1 | |

Synthesis and Experimental Protocols

The primary synthetic route to **2,6-Bis(bromomethyl)pyridine** involves the bromination of 2,6-bis(hydroxymethyl)pyridine (also known as pyridine-2,6-dimethanol). Several variations of this protocol exist, with the most common methods utilizing hydrobromic acid.

Experimental Protocol: Synthesis from 2,6-Bis(hydroxymethyl)pyridine

This protocol is a compilation of commonly cited methods for the synthesis of **2,6-Bis(bromomethyl)pyridine**.

Materials:

- 2,6-Bis(hydroxymethyl)pyridine
- Hydrobromic acid (48% or 60% aqueous solution)[\[2\]](#)[\[6\]](#)

- Dichloromethane (CH_2Cl_2)
- Saturated sodium bicarbonate (NaHCO_3) or potassium carbonate (K_2CO_3) solution[2][6]
- Anhydrous sodium sulfate (Na_2SO_4)
- Ethyl acetate (EtOAc)
- Hexanes

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, slowly add hydrobromic acid (e.g., 15 mL of 60% HBr) to 2,6-bis(hydroxymethyl)pyridine (e.g., 2 g, 14 mmol).[2]
- Heating: Heat the reaction mixture to 125 °C and maintain this temperature for 6 hours.[2][6]
- Cooling and Dissolution: After the reaction is complete, cool the mixture to room temperature. Dissolve the resulting residue in water (e.g., 50 mL).[2][6]
- Neutralization: Carefully add a saturated solution of sodium bicarbonate or potassium carbonate dropwise to the aqueous solution until the pH reaches 8.[2][6]
- Extraction: Extract the aqueous layer with dichloromethane (e.g., 4 x 50 mL).[2][6]
- Drying and Evaporation: Combine the organic layers and dry over anhydrous sodium sulfate. [2][6] Remove the solvent by rotary evaporation.[2]
- Purification: Purify the crude product by flash column chromatography using a gradient of ethyl acetate in hexanes (e.g., 1:9 to 1:4) to yield **2,6-bis(bromomethyl)pyridine** as a white solid.[2]

Characterization: The structure and purity of the final product can be confirmed by ^1H NMR, ^{13}C NMR, and mass spectrometry.[2][7]

Applications in Research and Drug Development

The reactivity of the two bromomethyl groups makes **2,6-Bis(bromomethyl)pyridine** a versatile precursor for a wide array of chemical structures. Its applications span various fields, from materials science to the synthesis of biologically active compounds.

Key Application Areas:

- Pharmaceutical Synthesis: It serves as a crucial intermediate in the synthesis of various pharmaceutical agents, including those targeting neurological disorders.[\[1\]](#)
- Polymer Chemistry: This compound is utilized in the development of specialty polymers, contributing to enhanced thermal stability and chemical resistance in high-performance materials.[\[1\]](#)
- Organic Synthesis: Researchers employ it as a building block for creating complex molecules and in cross-coupling reactions.[\[1\]](#) Its ability to form macrocycles is a notable feature.[\[8\]](#)
- Material Science: It is explored for developing new coatings and adhesives with improved durability and adhesion properties.[\[1\]](#)
- Ligand Synthesis: The pyridine nitrogen and the two reactive arms allow for the synthesis of various ligands for coordination chemistry.

The synthetic utility of **2,6-Bis(bromomethyl)pyridine** is highlighted in its ability to undergo sequential or double nucleophilic substitution reactions, allowing for the construction of diverse molecular architectures.

Caption: Synthetic pathways utilizing **2,6-Bis(bromomethyl)pyridine**.

Safety and Handling

2,6-Bis(bromomethyl)pyridine is a hazardous substance and requires careful handling in a laboratory setting.

GHS Hazard Classification:

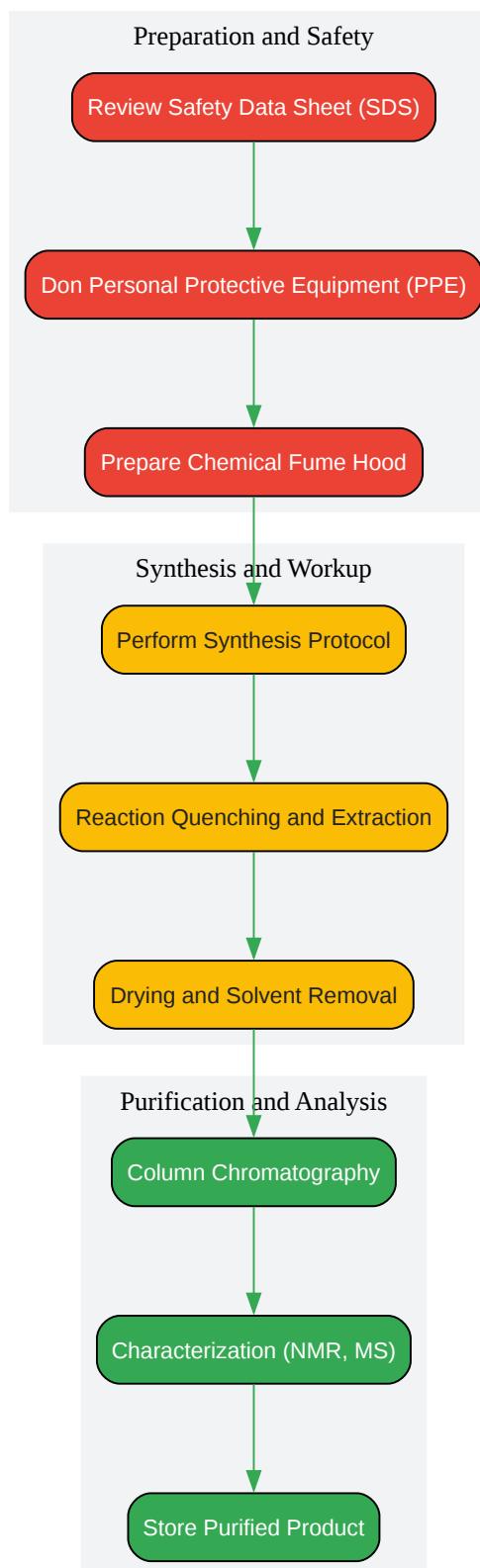
- Acute toxicity, oral (Category 4): Harmful if swallowed.[\[9\]](#)[\[10\]](#)

- Skin corrosion/irritation (Category 2): Causes skin irritation.[9][10]
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[9][10]
- Specific target organ toxicity, single exposure (Category 3): May cause respiratory irritation. [9][10]

Recommended Safety Precautions:

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood. [11]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or a face shield.[10][12]
 - Skin Protection: Wear protective gloves and a lab coat.[10][11][12]
 - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[11]
- Handling: Avoid contact with skin, eyes, and clothing.[11] Wash hands thoroughly after handling.[11][12] Do not eat, drink, or smoke when using this product.[11][12]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[11]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[11][12]

The logical workflow for handling and utilizing this compound in a research setting is depicted below.

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Caption: A typical laboratory workflow for **2,6-Bis(bromomethyl)pyridine**.

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